

Laquinimod storage conditions stability

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Laquinimod

CAS No.: 248281-84-7

Cat. No.: S532492

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Storage Conditions & Solubility

The following table summarizes the fundamental storage and handling information for **Laquinimod** as provided by suppliers [1] [2] [3].

Property	Details
Physical Form	Solid, white to off-white powder [2].
Molecular Weight	356.8 g/mol [1] [2] [3].
CAS No.	248281-84-7 [1] [2] [3].

| **Recommended Storage** | **Powder:** -20°C for 3 years; 4°C for 2 years [2]. **Room Temperature:** Stable during shipping; short-term (one month) room temperature placement does not affect biological activity [1]. | **Solubility (In Vitro)** | **DMSO:** 25 - 61 mg/mL (70.07 - 170.96 mM) [1] [2]. **Ethanol:** 1 mg/mL (2.8 mM) [1] [3]. **Water:** Insoluble [1] [3]. |

Experimental Preparation Protocols

Here are detailed methodologies for preparing **Laquinimod** stock solutions and in vivo formulations.

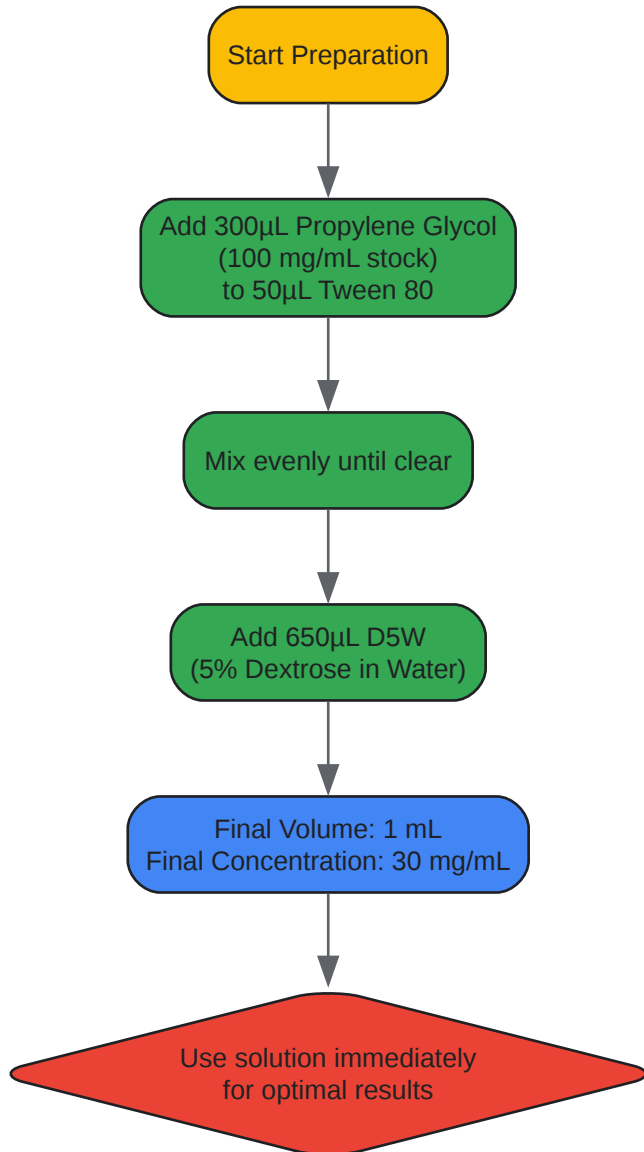
In Vivo Formulation Preparation

Supplier-validated protocols for preparing dosing solutions for animal studies are as follows [1] [3]:

Formulation Type	Components	Final Concentration	Preparation Protocol
Clear Solution	30% Propylene Glycol, 5% Tween 80, 65% D5W (5% Dextrose in Water)	30 mg/mL (84.08 mM)	1. Add 300 μ L of 100 mg/mL propylene glycol stock to 50 μ L Tween 80, mix to clarify. 2. Add 650 μ L of D5W to adjust volume to 1 mL. 3. Use immediately for optimal results [1] [3].
Homogeneous Suspension	Carboxymethylcellulose Sodium (CMC-Na) solution	≥ 5 mg/mL	1. Add 5 mg of Laquinimod to 1 mL of CMC-Na solution. 2. Mix evenly to obtain a homogeneous suspension [1] [3].
Clear Solution (Alternate)	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (7.01 mM)	1. Add 100 μ L DMSO stock solution (25.0 mg/mL) to 900 μ L Corn oil. 2. Mix evenly. Use carefully for continuous dosing over half a month [2].

This workflow visualizes the preparation process for the **Clear Solution** formulation:

Laquinimod In Vivo Solution Preparation Workflow



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In Vitro Cell Assay Protocol

A referenced protocol for treating Peripheral Blood Mononuclear Cells (PBMC) is as follows [1] [3]:

- **Cell Lines:** Peripheral blood mononuclear cells (PBMC) from healthy subjects or RRMS patients [1] [3].
- **Stock Solution:** Dissolve **Laquinimod** in PBS [1] [3].
- **Working Concentration:** ~1 µM [1] [3].

- **Incubation Time:** 24 hours [1] [3].
- **Viability Assessment:** Cell viability is measured on total PBMC by propidium iodide (PI) staining using an automated cell counter [1] [3].

Frequently Asked Questions

Q1: What is the stability of Laquinimod in stock solution?

- **DMSO Stock:** Once prepared and aliquoted, store at **-80°C for 2 years** or **-20°C for 1 year** [2]. Avoid repeated freeze-thaw cycles to prevent inactivation [2].

Q2: My Laquinimod solution in DMSO appears cloudy. What should I do? A cloudy solution indicates the compound may be precipitating. **Laquinimod** has high solubility in DMSO but is hygroscopic. Ensure you are using fresh, dry DMSO. Gently warm the solution to 60°C and use sonication to aid re-dissolving [2].

Q3: Are there any specific handling precautions? Yes. **Laquinimod** is labeled "Not for human, veterinary diagnostic or therapeutic use" and is for research purposes only [1]. Follow your institution's standard safety procedures for handling chemical substances.

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References

1. Laquinimod Datasheet [selleckchem.com]
2. Laquinimod (ABR-215062) | Immunomodulator [medchemexpress.com]
3. Laquinimod | Immunology & Inflammation related modulator [selleckchem.com]

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